

Application Note: Scale-Up Synthesis of 2,3,4-Trifluoronitrobenzene

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Compound of Interest

Compound Name: 1,2,3-Trifluoro-4-nitrobenzene

Cat. No.: B1329356

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Introduction

2,3,4-Trifluoronitrobenzene is a key intermediate in the synthesis of a variety of pharmaceuticals and agrochemicals.^{[1][2][3]} Its chemical structure is foundational for creating complex molecules, particularly in the development of fluoroquinolone antibiotics such as ofloxacin and lomefloxacin.^{[4][5]} The introduction of fluorine atoms can enhance the metabolic stability, lipophilicity, and binding affinity of drug molecules.^[4] This application note details a method for the scale-up synthesis of 2,3,4-Trifluoronitrobenzene.

Chemical Properties and Hazards

A summary of the key chemical properties of 2,3,4-Trifluoronitrobenzene is presented in the table below.

Property	Value
CAS Number	771-69-7
Molecular Formula	C ₆ H ₂ F ₃ NO ₂
Molecular Weight	177.08 g/mol [6]
Appearance	Liquid
Boiling Point	92 °C at 20 mmHg
Density	1.541 g/mL at 25 °C
Flash Point	93 °C (closed cup)

Safety Information

2,3,4-Trifluoronitrobenzene is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed, inhaled, or in contact with skin, causing skin and serious eye irritation.[\[7\]](#) It is also suspected of causing genetic defects.[\[7\]](#) The starting material, 2,3,4-Trichloronitrobenzene, is also hazardous and should be handled with care.[\[8\]](#)

Hazard Classifications for 2,3,4-Trifluoronitrobenzene[\[7\]](#)

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Germ Cell Mutagenicity (Category 2)
- Specific Target Organ Toxicity — Single Exposure (Category 3) (Respiratory system)

Recommended Personal Protective Equipment (PPE):[\[7\]](#)

- Eyeshields, face shield
- Protective gloves
- Type ABEK (EN14387) respirator filter

All procedures should be conducted in a well-ventilated laboratory fume hood.

Experimental Protocol: Synthesis from 2,3,4-Trichloronitrobenzene

This protocol describes a two-stage fluorination process to synthesize 2,3,4-Trifluoronitrobenzene from 2,3,4-trichloronitrobenzene.

Materials and Reagents

Reagent	CAS Number	Quantity
2,3,4-Trichloronitrobenzene	17700-09-3	120 g
Dimethyl sulfoxide (DMSO)	67-68-5	240 g
Potassium Fluoride (KF)	7789-23-3	76.8 g (initial), 46 g (second stage)
Tetrabutylammonium bromide (TBAB)	1643-19-2	12 g (initial)
Tetrabutylammonium fluoride (TBAF)	429-41-4	12 g (second stage)

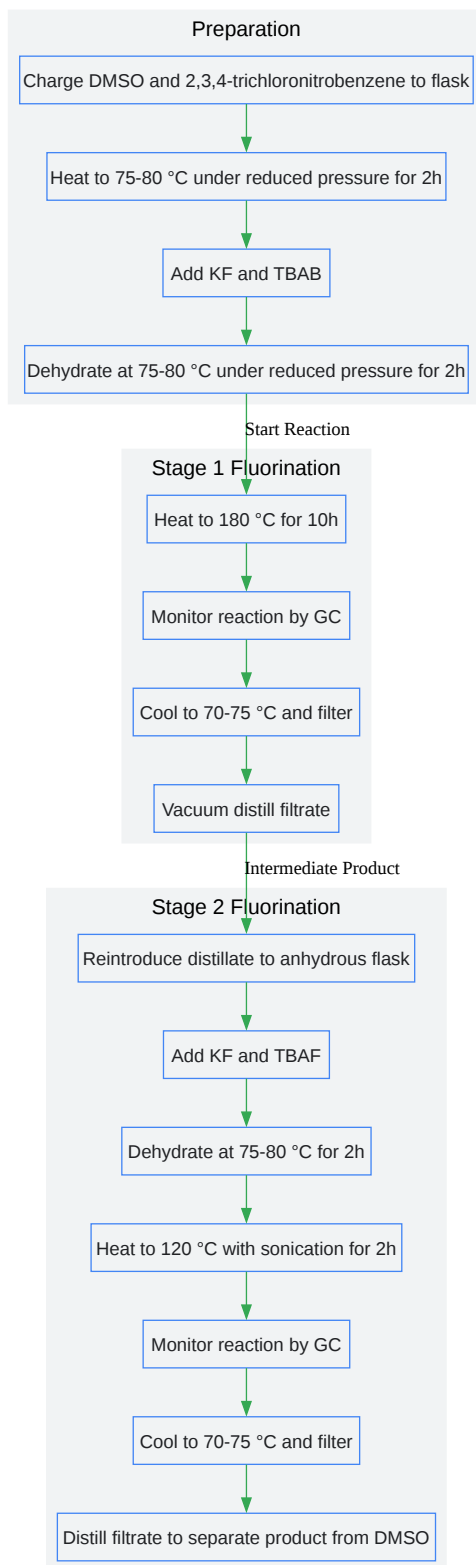
Equipment

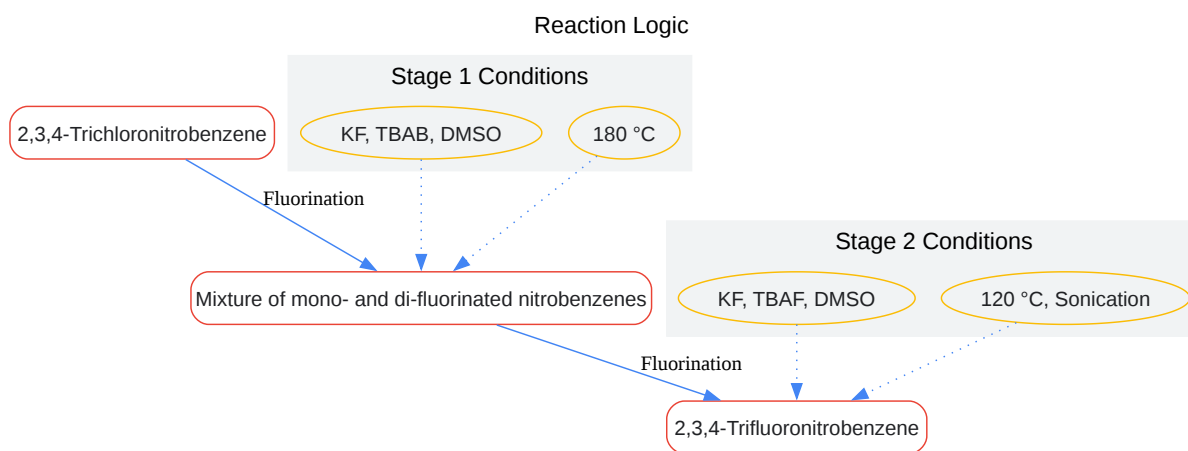
- Anhydrous reaction flask with stirrer
- Heating mantle
- Distillation apparatus

- Vacuum pump
- Gas chromatograph (GC) for reaction monitoring

Workflow Diagram

Synthesis Workflow





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